

Application Notes & Protocols for the Analytical Characterization of 5-Bromoquinoline

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Compound of Interest

Compound Name: 5-Bromoquinoline oxalate

CAS No.: 110335-37-0

Cat. No.: B1286277

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Foreword: The Analytical Imperative for 5-Bromoquinoline

5-Bromoquinoline is a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science.^[1] As a key starting material and intermediate in the synthesis of novel pharmaceutical agents and other functional molecules, its structural integrity and purity are paramount.^[1] The presence of impurities can have profound effects on the yield, safety, and efficacy of the final product. Therefore, robust and reliable analytical methods are essential for its characterization.

This document provides a comprehensive guide to the analytical techniques best suited for the characterization of 5-bromoquinoline. It is intended for researchers, quality control analysts, and drug development professionals who require a deep understanding of how to assess the identity, purity, and quality of this compound. The protocols herein are designed to be self-validating, with an emphasis on the scientific rationale behind each experimental choice.

Physicochemical Profile of 5-Bromoquinoline

A thorough understanding of the fundamental properties of 5-bromoquinoline is the foundation for developing effective analytical methods. These properties dictate choices in solvents, chromatographic conditions, and sample preparation techniques.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ BrN	[1]
Molecular Weight	~208.05 g/mol	
CAS Number	4964-71-0	[1]
Appearance	White to light yellow or brown solid/powder	[1][2]
Melting Point	43-48 °C	
Solubility	Moderately soluble in organic solvents (e.g., ethanol, dichloromethane); less soluble in water.	[1]
Purity (Typical)	≥96-97% (often determined by GC)	[1][3]

Chromatographic Methods for Purity and Separation

Chromatography is the cornerstone for assessing the purity of 5-bromoquinoline and separating it from potential impurities, such as isomers (e.g., 6-bromoquinoline) or reaction byproducts.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful technique for the analysis of volatile and thermally stable compounds like 5-bromoquinoline. The gas chromatograph separates components of a mixture based on their boiling points and interactions with the stationary phase. The mass spectrometer then fragments the eluted components, providing a unique mass spectrum or "fingerprint" for identification.

Rationale for Use: GC is frequently cited in certificates of analysis for 5-bromoquinoline, indicating its utility for purity assessment.^[3] The high resolution of capillary GC columns can effectively separate isomers and closely related impurities. Mass spectrometric detection provides definitive identification.

Protocol: Purity Profiling of 5-Bromoquinoline by GC-MS

Objective: To determine the purity of a 5-bromoquinoline sample and identify any volatile impurities.

Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (FID) for quantitation and/or a Mass Spectrometer (MS) for identification.
- Capillary Column: A low-to-mid polarity column such as a DB-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) is a suitable starting point for separating aromatic compounds.^[4]

Reagents:

- High-purity solvent for sample dissolution (e.g., Dichloromethane or Ethyl Acetate).
- Helium (carrier gas).

Procedure:

- Sample Preparation: Accurately weigh approximately 10 mg of the 5-bromoquinoline sample and dissolve it in 10 mL of the chosen solvent to create a 1 mg/mL stock solution.
- Instrument Setup (Example Conditions):
 - Inlet Temperature: 250 °C.^[4]
 - Injection Volume: 1.0 μ L.^[4]
 - Split Ratio: 50:1 (adjust as needed for concentration).
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.^[4]

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at 15 °C/min.
 - Final hold: Hold at 280 °C for 5 minutes.
- MS Parameters (if applicable):
 - Ionization Mode: Electron Impact (EI) at 70 eV.[5]
 - Mass Scan Range: m/z 40-400.[5]
 - Source Temperature: 230 °C.
- Data Analysis:
 - The retention time of the major peak should correspond to that of a certified 5-bromoquinoline reference standard.
 - Purity is calculated based on the relative peak area (% area normalization).
 - The mass spectrum of the main peak should be consistent with the structure of 5-bromoquinoline, exhibiting a characteristic molecular ion peak (m/z 207/209 due to bromine isotopes) and fragmentation pattern.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC separates compounds based on their differential partitioning between a liquid mobile phase and a solid stationary phase. For a moderately polar compound like 5-bromoquinoline, reverse-phase HPLC is the most common and effective approach.[6]

Rationale for Use: HPLC is ideal for analyzing non-volatile impurities or thermally labile compounds that are not suitable for GC. It offers high sensitivity and reproducibility, making it a staple in pharmaceutical quality control.[7][8]

Protocol: A General Reverse-Phase HPLC Method for 5-Bromoquinoline

Objective: To develop an HPLC method for the quantification and purity assessment of 5-bromoquinoline.

Instrumentation:

- HPLC system with a UV detector.
- Reverse-Phase Column: A C18 column (e.g., 250 x 4.6 mm, 5 μ m particle size) is a robust choice for initial method development.[6]

Reagents:

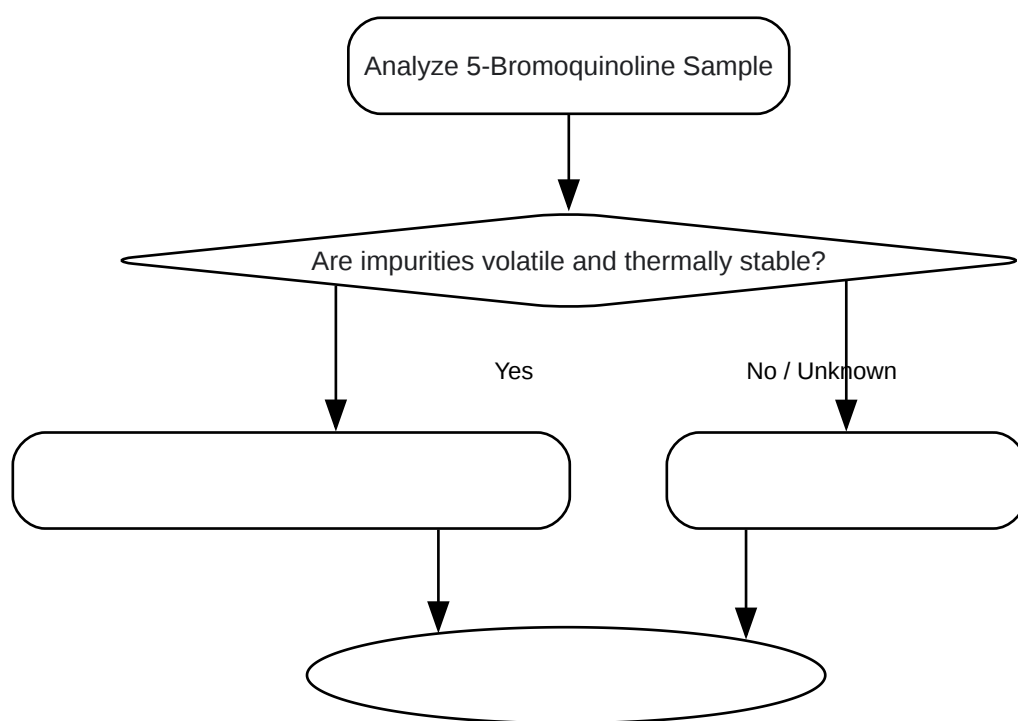
- HPLC-grade Acetonitrile.
- HPLC-grade Water.
- Formic Acid or Phosphoric Acid (for mobile phase pH adjustment).

Procedure:

- Sample Preparation: Prepare a 0.1 mg/mL solution of 5-bromoquinoline in a 50:50 mixture of Acetonitrile and Water.
- Wavelength Selection: Determine the wavelength of maximum absorbance (λ_{max}) by scanning the sample solution with a UV-Vis spectrophotometer. Quinoline and its derivatives typically absorb in the UV range.[9][10]
- Instrument Setup (Example Isocratic Conditions):
 - Mobile Phase: Acetonitrile and Water (e.g., 60:40 v/v). A small amount of acid (e.g., 0.1% formic acid) can be added to improve peak shape.
 - Flow Rate: 1.0 mL/min.[7]
 - Column Temperature: 30 °C.
 - Detection Wavelength: Use the predetermined λ_{max} .

- Injection Volume: 10 μ L.
- Method Optimization: If separation from impurities is insufficient, a gradient elution may be necessary. Start with a lower percentage of acetonitrile and gradually increase it over the run to elute more strongly retained components.^[7]
- Data Analysis: Quantify 5-bromoquinoline by comparing its peak area to a calibration curve generated from certified reference standards. Purity is assessed by the area percentage of the main peak.

Workflow for Chromatographic Method Selection



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Caption: Decision workflow for selecting the appropriate chromatographic method.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques are indispensable for confirming the chemical identity and structure of 5-bromoquinoline.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy probes the magnetic properties of atomic nuclei (primarily ^1H and ^{13}C) to provide detailed information about the molecular structure, connectivity, and chemical environment of atoms.

Rationale for Use: NMR is the most powerful tool for unambiguous structure determination. A combination of ^1H and ^{13}C NMR spectra can confirm the presence of the quinoline core, the bromine substituent, and its specific position at C5. While specific spectra for 5-bromoquinoline are not abundant in the provided literature, data for derivatives like 5-bromoquinoline N-oxide are available and provide a basis for expected chemical shifts.[\[11\]](#)

Protocol: NMR Analysis of 5-Bromoquinoline

Objective: To confirm the chemical structure of a 5-bromoquinoline sample.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher for better resolution).

Reagents:

- Deuterated solvent (e.g., Chloroform-d, CDCl_3 , or Dimethyl sulfoxide-d₆, DMSO-d_6).[\[11\]](#)
- Tetramethylsilane (TMS) as an internal standard (if not already in the solvent).

Procedure:

- **Sample Preparation:** Dissolve 5-10 mg of the 5-bromoquinoline sample in approximately 0.6-0.7 mL of the deuterated solvent in a clean NMR tube.
- **Acquisition of ^1H NMR Spectrum:**
 - Acquire a standard proton spectrum.
 - **Expected Features:** The spectrum should show signals in the aromatic region (typically 7.0-9.0 ppm). The number of signals, their integration (proton count), multiplicity (splitting

pattern), and coupling constants (J-values) will be characteristic of the substituted quinoline ring system.

- Acquisition of ^{13}C NMR Spectrum:
 - Acquire a proton-decoupled carbon spectrum.
 - Expected Features: The spectrum should display nine distinct carbon signals. The carbon atom attached to the bromine (C5) will be significantly affected (shielded), and its chemical shift will be a key indicator for confirming the substitution pattern.[\[11\]](#)
- Data Interpretation: Compare the observed chemical shifts and coupling patterns with predicted values from spectroscopic databases or published data for similar quinoline structures to confirm the identity as 5-bromoquinoline.

UV-Visible (UV-Vis) Spectroscopy

Principle: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule. This absorption corresponds to electronic transitions and is characteristic of the chromophores within the molecule.

Rationale for Use: The aromatic quinoline system is a strong chromophore. UV-Vis spectroscopy provides a simple and rapid method for confirming the presence of this system and for quantitative analysis using the Beer-Lambert Law.[\[12\]](#)

Protocol: UV-Vis Spectral Analysis

Objective: To determine the λ_{max} and quantify 5-bromoquinoline in solution.

Instrumentation:

- Dual-beam UV-Vis Spectrophotometer.
- Quartz cuvettes (1 cm path length).

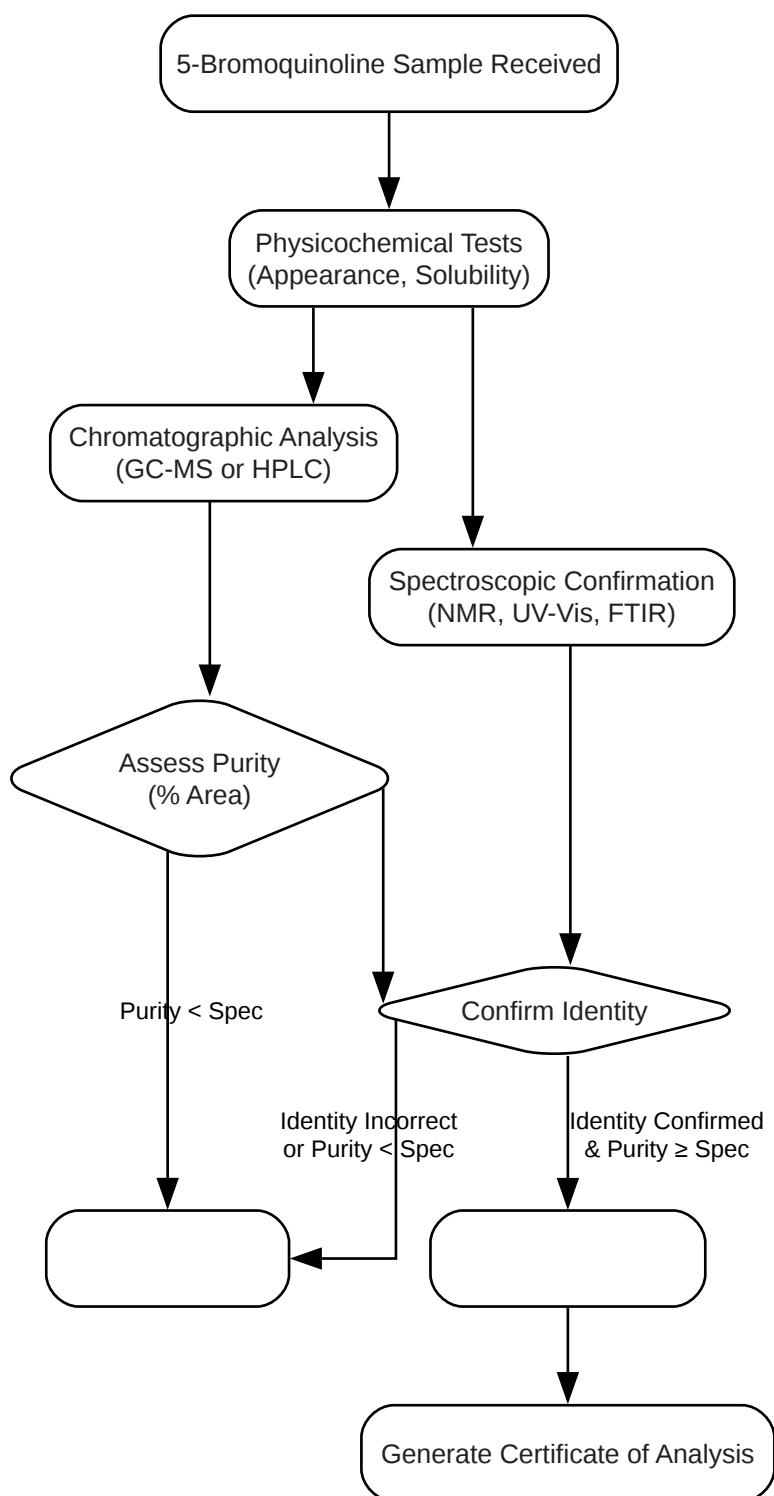
Reagents:

- Spectroscopic grade solvent (e.g., Ethanol or Acetonitrile).

Procedure:

- **Sample Preparation:** Prepare a dilute stock solution of 5-bromoquinoline in the chosen solvent. A concentration in the range of 5-10 $\mu\text{g/mL}$ is a good starting point.
- **Spectral Scan:**
 - Fill a cuvette with the solvent to serve as a blank.
 - Fill a second cuvette with the sample solution.
 - Scan the sample from approximately 200 nm to 400 nm to record the absorption spectrum.
- **Determination of λ_{max} :** Identify the wavelength(s) at which maximum absorbance occurs.
- **Quantitative Analysis:** Prepare a series of standard solutions of known concentrations. Measure the absorbance of each at the λ_{max} and construct a calibration curve (Absorbance vs. Concentration). The concentration of an unknown sample can be determined from this curve.

General Analytical Workflow



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Caption: A comprehensive workflow for the characterization of 5-bromoquinoline.

References

- Electronic Supporting Information for a relevant study. (Note: Specific journal not provided in search, but data is present). [[Link](#)]
- PubChem. 5-Bromoquinoline | C₉H₆BrN | CID 817321. National Center for Biotechnology Information. [[Link](#)]
- ResearchGate. NMR spectra of 5,7-dibromo-8-hydroxyquinoline in DMSO. [[Link](#)]
- Stenutz. 5-bromoquinoline. [[Link](#)]
- PubChem. 5-Bromoisoquinoline | C₉H₆BrN | CID 736487. National Center for Biotechnology Information. [[Link](#)]
- Determination of Quinoline in Textiles by Gas Chromatography-Mass Spectrometry. [[Link](#)]
- Technology Networks. HPLC Method Development and Validation for Pharmaceutical Analysis. [[Link](#)]
- Rasayan Journal of Chemistry. GAS CHROMATOGRAPHY-MASS SPECTROMETRY PROFILING.... [[Link](#)]
- Moravek, Inc. Top 5 Methods of Assessing Chemical Purity. [[Link](#)]
- NIH National Center for Biotechnology Information. A Simple, Sensitive and Reliable LC-MS/MS Method.... [[Link](#)]
- American Pharmaceutical Review. Analytical Methodology for Characterization of Reactive Starting Materials.... [[Link](#)]
- ACG Publications. Reinvestigation of bromination of 8-substituted quinolines.... [[Link](#)]
- ResearchGate. UV-Vis absorption of quinoline, nitroquinoline, aminoquinoline and.... [[Link](#)]
- SIELC Technologies. Uv-Vis Spectrum of Isoquinoline. [[Link](#)]
- PubMed. Development of Impurity Profiling Methods Using Modern Analytical Techniques. [[Link](#)]

- Der Pharma Chemica. RP-HPLC method development and validation.... [\[Link\]](#)
- ScienceDirect. Development and validation of chromatographic methods (HPLC and GC).... [\[Link\]](#)

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Sources

- 1. CAS 4964-71-0: 5-Bromo-quinoline | CymitQuimica [\[cymitquimica.com\]](http://cymitquimica.com)
- 2. 5-Bromoquinoline, 97% | CymitQuimica [\[cymitquimica.com\]](http://cymitquimica.com)
- 3. 5-Bromoquinoline, 97%, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Chemicals [\[thermofisher.com\]](http://thermofisher.com)
- 4. madison-proceedings.com [\[madison-proceedings.com\]](http://madison-proceedings.com)
- 5. Bot Verification [\[rasayanjournal.co.in\]](http://rasayanjournal.co.in)
- 6. derpharmachemica.com [\[derpharmachemica.com\]](http://derpharmachemica.com)
- 7. pharmtech.com [\[pharmtech.com\]](http://pharmtech.com)
- 8. investigacion.unirioja.es [\[investigacion.unirioja.es\]](http://investigacion.unirioja.es)
- 9. researchgate.net [\[researchgate.net\]](http://researchgate.net)
- 10. Uv-Vis Spectrum of Isoquinoline | SIELC Technologies [\[sielc.com\]](http://sielc.com)
- 11. rsc.org [\[rsc.org\]](http://rsc.org)
- 12. pdf.benchchem.com [\[pdf.benchchem.com\]](http://pdf.benchchem.com)
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